

An In-depth Technical Guide to the Safe Handling of 3-Nitrophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Nitrophenyl isothiocyanate*

Cat. No.: B147365

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrophenyl isothiocyanate** (CAS No. 3529-82-6), a reactive organic building block utilized in the synthesis of various compounds, including thiourea derivatives.^[1] Due to its hazardous nature, strict adherence to safety protocols is essential to mitigate risks in the laboratory and during drug development processes.

Hazard Identification and Classification

3-Nitrophenyl isothiocyanate is classified as a hazardous substance requiring careful handling. It is a corrosive solid that can cause severe skin burns and serious eye damage.^{[2][3]} Inhalation, ingestion, or skin contact can be harmful or toxic.^[3] The material is also moisture-sensitive, which may affect its stability and reactivity.^{[1][4]}

1.1 GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this compound is summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage [2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled [3]
Acute Toxicity, Oral	Category 4	Harmful if swallowed [3]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin [3]

Signal Word: Danger[\[2\]](#)[\[3\]](#)

Hazard Pictogram:

- GHS05: Corrosion[\[2\]](#)

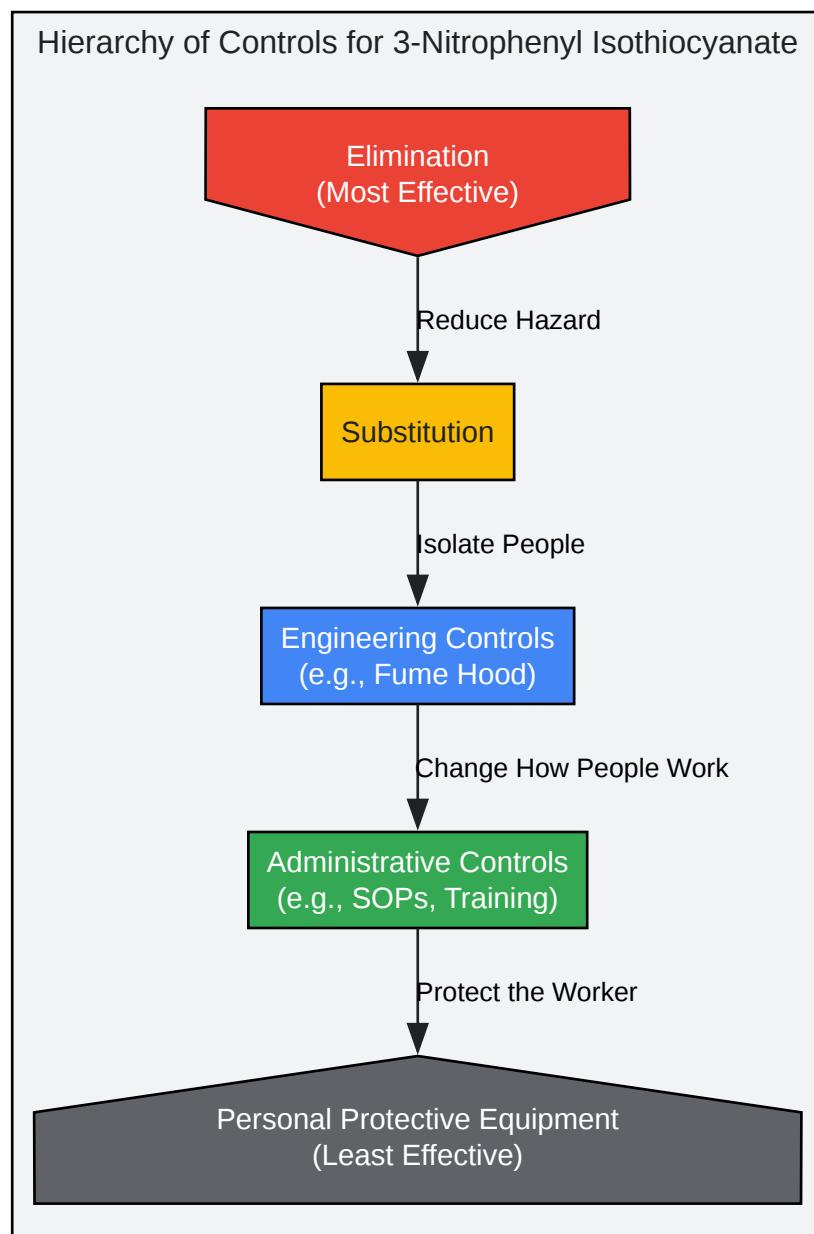
Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Nitrophenyl isothiocyanate** is crucial for its safe storage and handling.

Property	Value
CAS Number	3529-82-6 [2]
Molecular Formula	C ₇ H ₄ N ₂ O ₂ S [1] [5]
Molecular Weight	180.18 g/mol [2] [5]
Appearance	Yellow, solid crystalline [3]
Melting Point	57-60 °C (lit.) [1] [2] [5]
Boiling Point	277.5°C (rough estimate) [4]
Water Solubility	50.45 mg/L (at 25 °C) [4]
Sensitivity	Moisture Sensitive [1] [4]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) must be employed. This approach is often described by the "Hierarchy of Controls."



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Caption: Hierarchy of Controls for mitigating risks.

3.1 Engineering Controls Always handle **3-Nitrophenyl isothiocyanate** in a well-ventilated area.^[3] A certified chemical fume hood is required to control the inhalation hazard.^[3] An eyewash station and a safety shower must be readily accessible in the immediate work area.

3.2 Personal Protective Equipment (PPE) The following PPE is mandatory when handling this substance:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. ^[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). A lab coat or chemical-resistant apron. ^[6]
Respiratory Protection	For weighing or operations that may generate dust, a respirator with a P3 (EN 143) or N95 (US) particulate filter is required. ^[2]

Handling and Storage

4.1 Handling

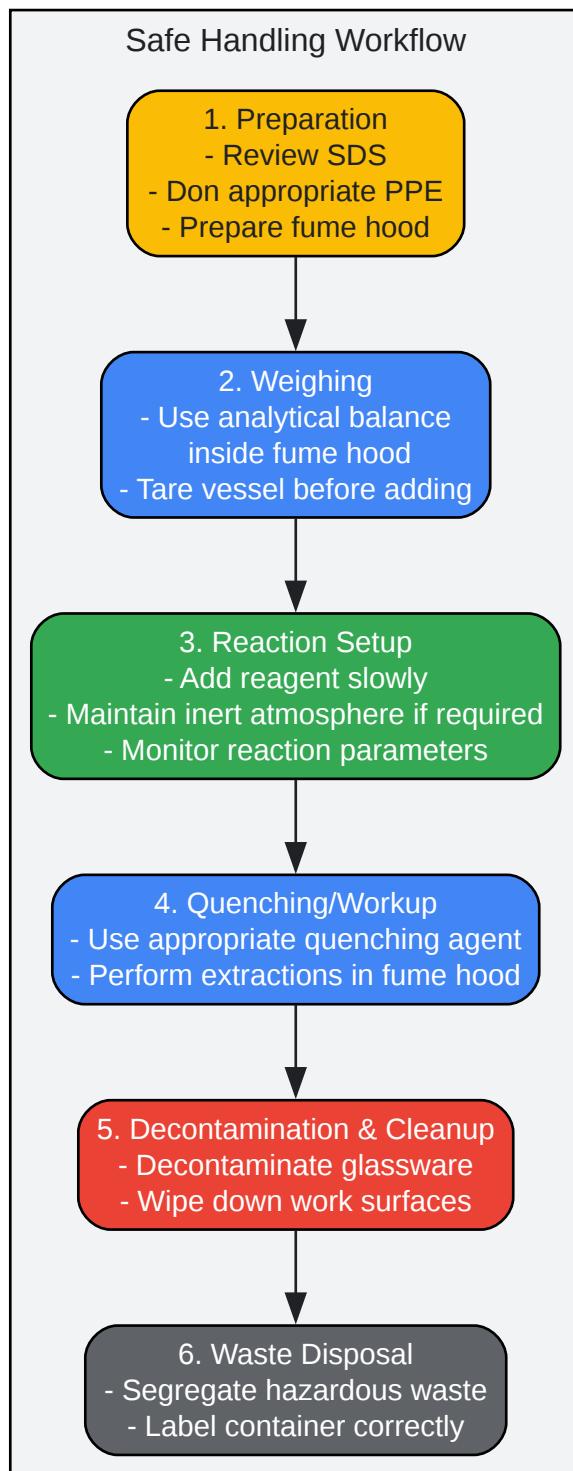
- Avoid contact with skin, eyes, and clothing.^[3]
- Do not breathe dust.^[3]
- Wash hands thoroughly after handling.^[3]
- Keep away from moisture and incompatible materials such as strong acids.

4.2 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]
- Recommended storage temperature is 2-8°C.^{[1][2]}
- Store in a designated corrosives area, locked up or in an area accessible only to authorized personnel.^{[2][3]}

Experimental Protocol: Standard Handling Workflow

The following workflow outlines the essential steps for safely using **3-Nitrophenyl isothiocyanate** in a laboratory setting.



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Caption: A standard workflow for handling hazardous chemicals.

Methodology:

- Preparation: Before starting, thoroughly review the Safety Data Sheet (SDS). Ensure all necessary PPE is worn correctly. Prepare the chemical fume hood by clearing unnecessary items and verifying proper airflow.
- Weighing: Conduct all weighing operations inside the fume hood to contain any dust. Use a tared, sealed container to minimize exposure.
- Reaction: Add the solid reagent to the reaction vessel slowly and in a controlled manner. If the reaction is sensitive to moisture, ensure an inert atmosphere (e.g., nitrogen or argon).
- Quenching and Workup: Neutralize or quench the reaction mixture using an appropriate and pre-determined procedure within the fume hood.
- Decontamination: Decontaminate all glassware and equipment that came into contact with the chemical. Wipe down all surfaces within the fume hood.
- Waste Disposal: Dispose of all chemical waste, including contaminated PPE, in a clearly labeled hazardous waste container according to institutional and local regulations.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

6.1 First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. [3] Remove contact lenses if present and easy to do. [3] Seek immediate medical attention. [3]
Skin Contact	Immediately take off all contaminated clothing. [3] Rinse skin with plenty of water or shower for at least 15 minutes. [3] Seek immediate medical attention. [3]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [3] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. [3] Rinse mouth with water. [3] If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention. [3]

6.2 Spill and Leak Procedures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection, to prevent contact with dust and skin.
- Containment and Cleaning: Avoid generating dust.[\[3\]](#) Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[\[3\]](#) Do not release the material into the environment.[\[3\]](#)

Disposal Considerations

Dispose of **3-Nitrophenyl isothiocyanate** and its containers as hazardous waste. All disposal practices must comply with local, state, and federal regulations.[\[3\]](#) Do not mix with other waste streams unless explicitly instructed by your institution's environmental health and safety department.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3-Nitrophenyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147365#safety-and-handling-precautions-for-3-nitrophenyl-isothiocyanate>

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